

# 2,3,5-Triiodobenzoic Acid: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: 2,3,5-Triiodobenzoic acid

Cat. No.: B023451

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **2,3,5-Triiodobenzoic Acid** (TIBA), a well-known auxin transport inhibitor. The information is curated to support research, scientific, and drug development applications, with a focus on data presentation, experimental protocols, and the visualization of key concepts.

## Core Data Presentation

Quantitative data on the solubility and stability of **2,3,5-Triiodobenzoic Acid** is summarized below. It is important to note that while qualitative descriptions are abundant, precise quantitative data is limited in publicly available literature.

## Solubility Data

**2,3,5-Triiodobenzoic acid** is generally characterized by its low solubility in water and higher solubility in organic solvents.<sup>[1][2]</sup> The presence of three iodine atoms on the benzoic acid structure contributes to its hydrophobic nature.<sup>[1]</sup> The solubility of TIBA can be influenced by temperature and pH.<sup>[1]</sup> Its sodium salt, in contrast, is highly soluble in water.

| Solvent/Condition         | Solubility Description       | Quantitative Value (if available) | Source(s)   |
|---------------------------|------------------------------|-----------------------------------|---|
| Water                     | Insoluble / Slightly Soluble | 0.028 g/L (Predicted)             | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Ethanol                   | Very Soluble                 | Not specified                     | <a href="#">[2]</a> <a href="#">[4]</a>                     |
| Methanol                  | Soluble                      | 5% (50 mg/mL)                     | <a href="#">[4]</a>   |
| Ether                     | Very Soluble                 | Not specified                     | <a href="#">[4]</a>   |
| Dichloromethane           | Soluble                      | Not specified                     | <a href="#">[1]</a>   |
| Benzene                   | Slightly Soluble             | Not specified                     | <a href="#">[4]</a>   |
| Sodium Hydroxide (NaOH)   | Soluble                      | Not specified                     | <a href="#">[2]</a>   |
| Potassium Hydroxide (KOH) | Soluble                      | Not specified                     | <a href="#">[2]</a>   |

## Stability Data

**2,3,5-Triiodobenzoic acid** is a stable crystalline solid under standard conditions.[\[1\]](#) However, it is sensitive to light and has a recommended shelf life of 24 to 60 months when stored properly in a cool, dry, and dark environment.[\[5\]](#)

| Condition   | Stability Profile                                  | Decomposition Products  | Source(s) |
|---|--|---|-----------|
| Storage   | Stable under normal conditions.                    | Not applicable under normal storage.  | [1]       |
| Recommended storage at 4°C, protected from light.   |  |   |           |
| Shelf life of 24-60 months with proper storage.   | [5]  |   |           |
| Light Exposure  | Sensitive to UV light; photodegradation can occur. | Not fully characterized in available literature.                                    |           |
| Thermal Stress  | Decomposes upon heating.                           | Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Hydrogen iodide (HI).      | [3]       |
| Aqueous Solution  | Stability is influenced by pH and temperature.     | Hydrolysis products may include various deiodinated and hydroxylated benzoic acids. | [6]       |
| Aqueous stock solutions of the sodium salt are recommended to be stored at -20°C for up to 1 month or -80°C for up to 6 months, protected from light. |  |   |           |

## Experimental Protocols

Detailed methodologies for determining the solubility and stability of **2,3,5-Triiodobenzoic Acid** are outlined below. These are generalized protocols that can be adapted for specific experimental needs.

## Determination of Aqueous and Organic Solubility (Shake-Flask Method)

This protocol is a standard method for determining the solubility of a compound in various solvents.

- **Preparation:** Add an excess amount of **2,3,5-Triiodobenzoic Acid** to a known volume of the desired solvent (e.g., water, ethanol, methanol) in a sealed, screw-cap vial or flask.
- **Equilibration:** Agitate the mixture at a constant temperature (e.g., 25°C) using a mechanical shaker or magnetic stirrer for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Cease agitation and allow the undissolved solid to settle. If necessary, centrifuge the sample to ensure a clear supernatant.
- **Sampling:** Carefully withdraw a known volume of the clear, saturated supernatant.
- **Quantification:** Analyze the concentration of **2,3,5-Triiodobenzoic Acid** in the supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The solubility is calculated from the measured concentration in the saturated solution and is typically expressed in mg/mL or g/L.

## Assessment of Chemical Stability (HPLC-Based Method)

This protocol outlines a method for evaluating the stability of **2,3,5-Triiodobenzoic Acid** under various stress conditions.

- **Sample Preparation:** Prepare stock solutions of **2,3,5-Triiodobenzoic Acid** in a suitable solvent. For forced degradation studies, prepare separate solutions in acidic (e.g., 0.1 N

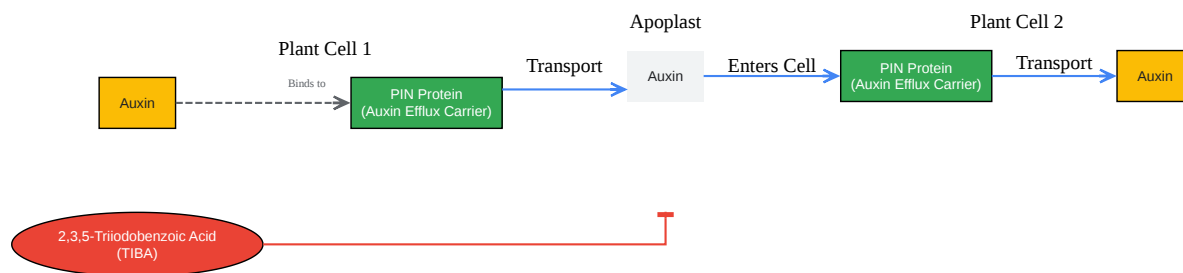
HCl), basic (e.g., 0.1 N NaOH), and neutral (water or buffer) conditions. Also, prepare a solution for oxidative stress (e.g., 3% H<sub>2</sub>O<sub>2</sub>).

- Stress Conditions:
  - Hydrolytic Stability: Incubate the acidic, basic, and neutral solutions at a controlled temperature (e.g., 60°C) for a defined period.
  - Oxidative Stability: Incubate the solution with hydrogen peroxide at room temperature or a slightly elevated temperature.
  - Photostability: Expose a solution of the compound to a controlled light source (e.g., UV lamp) for a specified duration, with a control sample kept in the dark.
- Time-Point Sampling: At predetermined time intervals (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each stressed sample. Neutralize the acidic and basic samples before analysis.
- HPLC Analysis: Analyze the samples using a validated stability-indicating HPLC method. This method should be capable of separating the intact **2,3,5-Triiodobenzoic Acid** from its degradation products.
- Data Analysis: Quantify the amount of remaining **2,3,5-Triiodobenzoic Acid** at each time point. The degradation rate can be determined by plotting the concentration of the parent compound against time.

## Mandatory Visualizations

### Signaling Pathway: Inhibition of Auxin Transport by **2,3,5-Triiodobenzoic Acid**

**2,3,5-Triiodobenzoic Acid** is a well-established inhibitor of polar auxin transport, a crucial process for plant growth and development. It is believed to interfere with the function of PIN-FORMED (PIN) proteins, which are auxin efflux carriers.

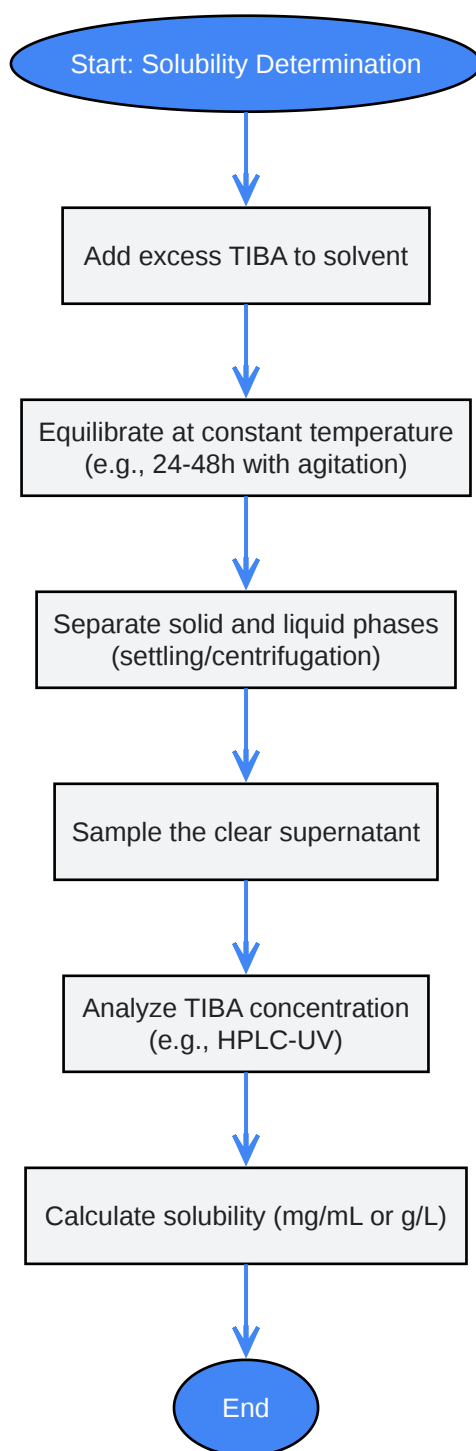


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Caption: Mechanism of **2,3,5-Triiodobenzoic Acid** (TIBA) mediated inhibition of polar auxin transport.

## Experimental Workflow: Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of **2,3,5-Triiodobenzoic Acid**.

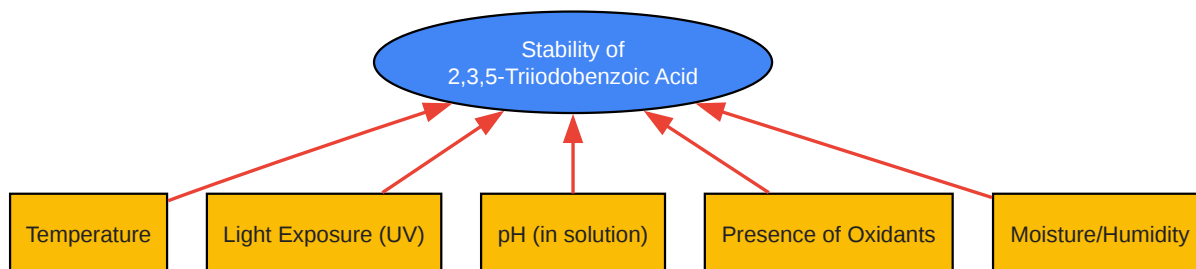


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Caption: A generalized workflow for the experimental determination of solubility.

## Logical Relationship: Factors Affecting Stability

This diagram illustrates the key factors that can influence the stability of **2,3,5-Triiodobenzoic Acid**.



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Caption: Key environmental factors influencing the stability of **2,3,5-Triiodobenzoic Acid**.

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## References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. toku-e.com [toku-e.com]
- 3. 2,3,5-Triiodobenzoic acid | C<sub>7</sub>H<sub>3</sub>I<sub>3</sub>O<sub>2</sub> | CID 6948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,3,5-三碘苯甲酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 88-82-4 CAS | 2,3,5-TRIIODOBENZOIC ACID | Acids-Organic | Article No. 06365 [lobachemie.com]
- 6. benchchem.com [benchchem.com]
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